

# 2-Amino-4-methyl-3-nitropyridine CAS number and properties

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## Compound of Interest

Compound Name: 2-Amino-4-methyl-3-nitropyridine

Cat. No.: B139313

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An In-depth Technical Guide to **2-Amino-4-methyl-3-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Amino-4-methyl-3-nitropyridine**, a key chemical intermediate. It covers its chemical properties, safety and handling protocols, synthesis methodologies, and significant applications in research and development, particularly within the pharmaceutical and agrochemical sectors.

## Core Compound Identification

The fundamental identification details for **2-Amino-4-methyl-3-nitropyridine** are summarized below.

Identifier	Value
CAS Number	6635-86-5[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> [1][2][4]
IUPAC Name	4-methyl-3-nitropyridin-2-amine
Synonyms	2-Amino-3-nitro-4-picoline, 4-Methyl-3-nitro-2-pyridinamine[1][2][3]
MDL Number	MFCD00006315[5]
Beilstein/REAXYS	139111

## Physicochemical Properties

This section details the key physical and chemical properties of the compound. The data is aggregated from various chemical suppliers and databases.

Property	Value
Molecular Weight	153.14 g/mol [2][4]
Appearance	Yellow Powder[6]
Melting Point	136-140 °C
Assay	≥96.0% - 98%[6]
InChI Key	IKMZGACFMXZAAT-UHFFFAOYSA-N[1][3]
SMILES	Cc1ccnc(N)c1--INVALID-LINK--=O

## Safety and Handling

**2-Amino-4-methyl-3-nitropyridine** requires careful handling due to its potential health hazards. The following table summarizes its GHS classification and necessary precautions.

Safety Aspect	Details
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Hazard Class	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3).
Target Organs	Respiratory system.
Precautionary Codes	P261, P264, P271, P280, P302+P352, P305+P351+P338.
Recommended PPE	Dust mask (type N95, US), Eyeshields, Gloves.
Storage	Store in a well-ventilated place. Keep container tightly closed[7][8].

## Synthesis Protocol

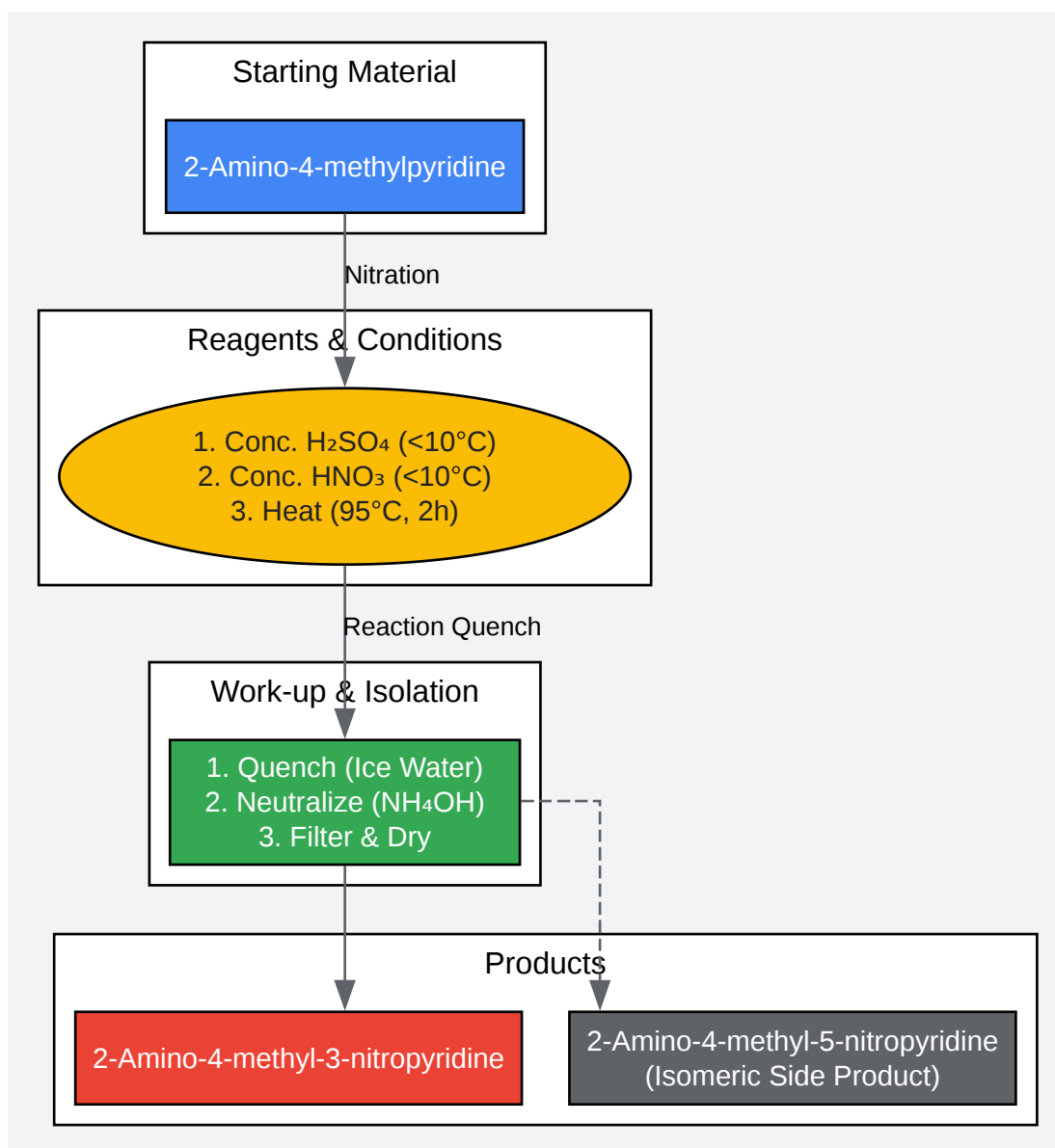
The primary synthesis route for **2-Amino-4-methyl-3-nitropyridine** involves the electrophilic nitration of 2-amino-4-methylpyridine. This reaction must be carefully controlled to manage regioselectivity and safety.

### Experimental Protocol: Nitration of 2-Amino-4-methylpyridine

This protocol is based on established chemical synthesis methods for nitropyridines[9].

- **Preparation:** In a three-necked flask equipped with a stirrer and a thermometer, add concentrated sulfuric acid (9.5 mol). Cool the flask in an ice bath to below 10°C.
- **Addition of Starting Material:** Slowly add 2-amino-4-methylpyridine to the cooled sulfuric acid while maintaining the temperature below 10°C.

- Nitration: Once the starting material is fully dissolved, slowly add concentrated nitric acid (1.1 mol) dropwise. The temperature must be strictly controlled and kept below 10°C during the addition.
- Reaction: After the addition is complete, allow the mixture to stir for an additional hour at low temperature. Subsequently, heat the reaction mixture to 95°C and maintain for 2 hours[9].
- Work-up: Cool the reaction mixture to room temperature and pour it carefully into a beaker containing ice water.
- Precipitation: Neutralize the solution to pH 7 using a concentrated ammonia solution. The product will precipitate out of the solution.
- Isolation: Filter the resulting solid, wash with cold water, and dry under a vacuum. This yields a mixture of **2-amino-4-methyl-3-nitropyridine** and its 5-nitro isomer, which can be separated by chromatography if required[9].



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Diagram 1: Synthesis workflow for **2-Amino-4-methyl-3-nitropyridine**.

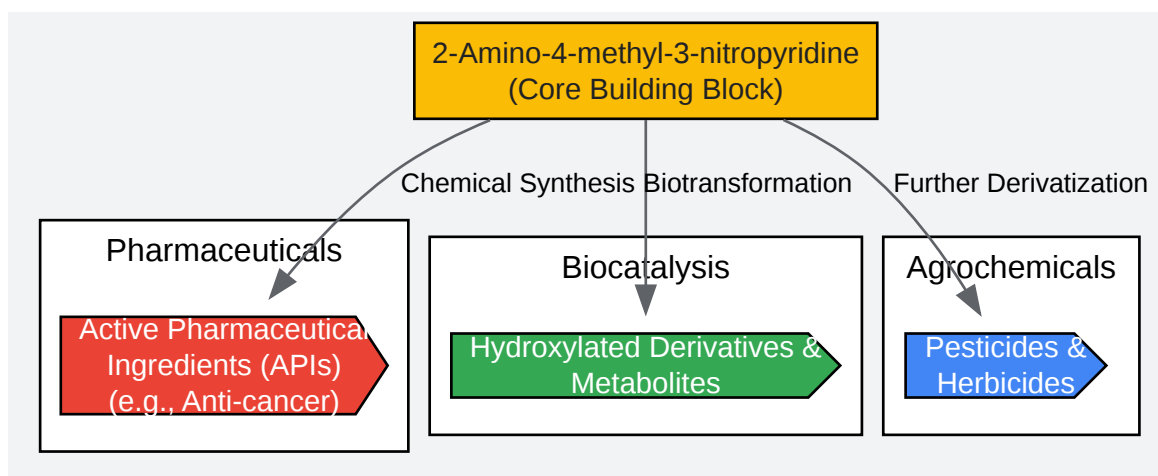
## Applications in Research and Development

**2-Amino-4-methyl-3-nitropyridine** is a versatile intermediate compound with significant utility in various scientific fields.

- **Pharmaceutical Synthesis:** It serves as a crucial building block for creating more complex organic molecules due to its reactive amino and nitro functional groups[10]. It is particularly valuable in the development of novel anti-inflammatory and anti-cancer therapeutic

agents[10]. The presence of the nitro group and the substitution pattern on the pyridine ring are key features for its role in constructing pharmacologically active scaffolds.

- **Agrochemicals:** The compound is utilized in the formulation of agricultural chemicals, including certain pesticides and herbicides, contributing to crop protection strategies[10].
- **Biotransformation:** Research has shown that **2-Amino-4-methyl-3-nitropyridine** can be used as a substrate for biotransformation by the fungus *Cunninghamella elegans*. This process yields hydroxylated and N-oxide derivatives, such as 2-amino-5-hydroxy-4-methyl-3-nitropyridine and 2-amino-4-hydroxymethyl-3-nitropyridine, demonstrating its utility in creating novel metabolites for further study.
- **Material Science:** Beyond life sciences, it is also employed as an intermediate in the production of specialized dyes and pigments[10].



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Diagram 2: Role as a versatile chemical intermediate.

## Spectroscopic Information

Detailed spectroscopic data is essential for compound verification and characterization. For **2-Amino-4-methyl-3-nitropyridine**, the following data is publicly available:

- **Infrared (IR) Spectrum:** Available through the NIST Chemistry WebBook, providing information on functional groups and bond vibrations[1][3].

- Mass Spectrum: Electron ionization (EI) mass spectrometry data is also available from NIST, allowing for the determination of the molecular weight and fragmentation pattern[1][3].

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